

Technical Guide: Boc-D-Alg(Z)₂-OH for Advanced Peptide Synthesis

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Compound of Interest

Compound Name: Boc-D-Alg(Z)₂-OH

Cat. No.: B15251383

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and application of Boc-D-Alg(Z)₂-OH, a specialized amino acid derivative crucial for peptide synthesis and drug discovery.

Core Compound Data

Boc-D-Alg(Z)₂-OH, with the systematic name (R)-2-((tert-Butoxycarbonyl)amino)-3-((3,7-dioxo-1,9-diphenyl-2,8-dioxa-4,6-diazanonan-5-ylidene)amino)propanoic acid, is a protected form of D-allylglycine. The Boc (tert-butyloxycarbonyl) group on the alpha-amino group and the two Z (benzyloxycarbonyl) groups on the side-chain amine ensure precise control during peptide synthesis.

Parameter	Value	Reference
CAS Number	1932279-96-3	[1]
Molecular Formula	C ₂₆ H ₃₁ N ₃ O ₈	
Molecular Weight	513.54 g/mol	

Note: The molecular formula and weight have been calculated based on the structure of Boc-D-allylglycine with the addition of two benzyloxycarbonyl (Z) protecting groups.

Experimental Protocols

While a specific, detailed synthesis protocol for Boc-D-Alg(Z)₂-OH is not readily available in the public domain, its preparation would follow established principles of amino acid protection chemistry. The primary application of this compound is in solid-phase peptide synthesis (SPPS). Below is a representative protocol for the incorporation of a Boc-D-Alg(Z)₂-OH residue into a peptide chain using a manual SPPS procedure.

Protocol: Incorporation of Boc-D-Alg(Z)₂-OH in Boc-SPPS

1. Resin Preparation:

- Start with a suitable resin for Boc chemistry (e.g., Merrifield or PAM resin) pre-loaded with the C-terminal amino acid of the target peptide.
- Swell the resin in dichloromethane (DCM) for 30 minutes.

2. Boc Deprotection:

- Treat the resin with 50% trifluoroacetic acid (TFA) in DCM for 2 minutes (pre-wash).
- Treat the resin with 50% TFA in DCM for 30 minutes to remove the Boc protecting group from the N-terminal amino acid of the growing peptide chain.
- Wash the resin with DCM (3 times), isopropanol (IPA) (2 times), and then DCM (3 times) to remove residual TFA and by-products.

3. Neutralization:

- Neutralize the protonated N-terminus by treating the resin with 10% diisopropylethylamine (DIEA) in DCM for 2 minutes (repeat twice).
- Wash the resin with DCM (5 times) to remove excess base.

4. Coupling of Boc-D-Alg(Z)₂-OH:

- In a separate vessel, pre-activate Boc-D-Alg(Z)₂-OH (3 equivalents relative to resin substitution) with a coupling agent such as HBTU (0.95 equivalents relative to the amino acid) and HOBt (1 equivalent) in the presence of DIEA (2 equivalents) in N,N-dimethylformamide (DMF) for 5-10 minutes.
- Add the activated amino acid solution to the resin.
- Agitate the reaction vessel for 1-2 hours at room temperature.

- Monitor the coupling reaction using a qualitative test (e.g., Kaiser test). If the test is positive (indicating incomplete reaction), continue coupling or recouple.

5. Capping (Optional):

- If the coupling is incomplete, cap any unreacted amino groups by treating the resin with acetic anhydride and DIEA in DMF to prevent the formation of deletion sequences.

6. Washing:

- Wash the resin thoroughly with DMF (3 times) and DCM (3 times) to remove excess reagents and by-products.

7. Cycle Repetition:

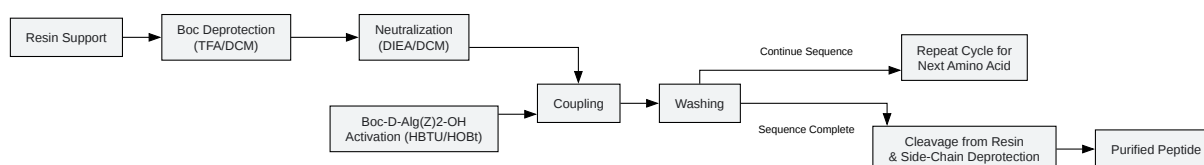
- Repeat steps 2-6 for each subsequent amino acid to be added to the peptide sequence.

8. Cleavage and Deprotection:

- Once the peptide synthesis is complete, cleave the peptide from the resin and remove the side-chain protecting groups (including the Z groups) using a strong acid cocktail, such as hydrogen fluoride (HF) or trifluoromethanesulfonic acid (TFMSA). Appropriate scavengers must be included to prevent side reactions.

Application Workflow

Boc-D-Alg(Z)₂-OH is primarily utilized as a building block in SPPS to introduce a D-allylglycine residue with a protected side chain into a peptide sequence. The workflow for its use is depicted below.



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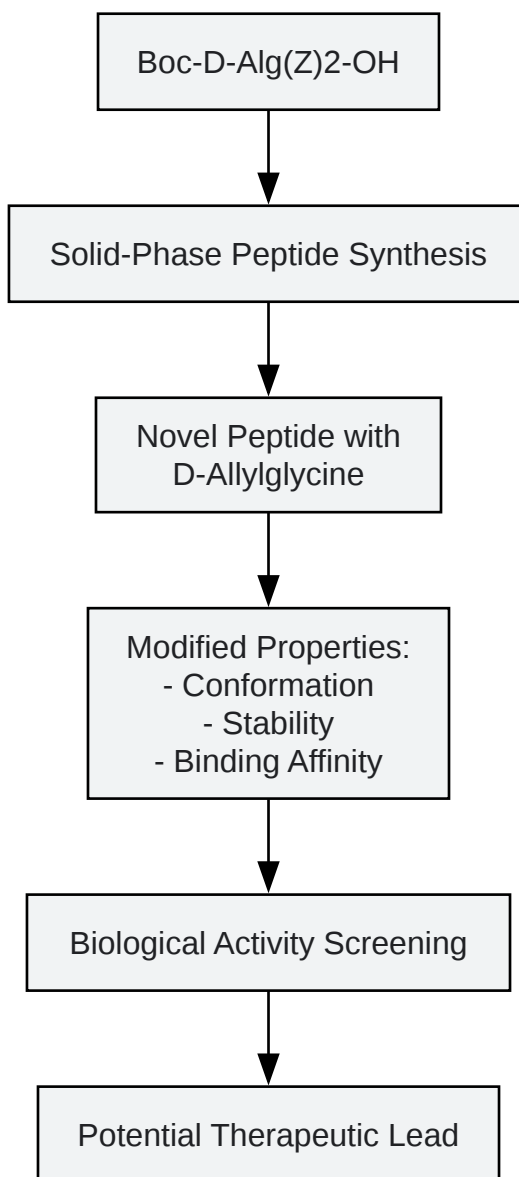
Workflow for Solid-Phase Peptide Synthesis using Boc-D-Alg(Z)₂-OH.

Signaling Pathways and Biological Activity

Currently, there is no specific information in peer-reviewed literature detailing the involvement of Boc-D-Alg(Z)₂-OH in any particular signaling pathway or its specific biological activities. Its primary role is that of a synthetic building block. The incorporation of D-allylglycine into a peptide can influence its conformational properties, proteolytic stability, and receptor-binding affinity, which are key aspects of drug design and development. The allyl group on the side chain also offers a site for potential post-synthetic modification.

The biological activity of a peptide containing a D-allylglycine residue would be entirely dependent on the overall sequence and structure of the final peptide. For instance, a related compound, N-Boc-D-allylglycine, has been investigated as a peptidomimetic that inhibits caspase-3, an enzyme involved in apoptosis[2][3]. This suggests that peptides designed with D-allylglycine could be explored for roles in modulating programmed cell death.

The logical relationship for the utility of this compound in drug discovery is outlined below.



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Logical flow from Boc-D-Alg(Z)₂-OH to potential drug discovery.

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